

An In-depth Technical Guide to the Thermochemical Properties of C₁₀H₁₈O₃ Compounds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 6-oxooctanoate

CAS No.: 4233-58-3

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Abstract

Compounds with the molecular formula C₁₀H₁₈O₃ represent a diverse group of isomers with significant potential across various scientific disciplines, including pharmacology and materials science. A thorough understanding of their thermochemical properties, such as enthalpy of formation, heat capacity, and vapor pressure, is fundamental to advancing their application. These properties govern the stability, reactivity, and phase behavior of the compounds, which are critical parameters in process design, safety assessments, and the development of new technologies. This guide provides a detailed overview of the key thermochemical properties of C₁₀H₁₈O₃ compounds, outlines the primary experimental techniques for their determination, and presents available data for representative isomers.

Introduction: The Significance of Thermochemical Data

Thermochemistry is the study of the heat energy associated with chemical reactions and phase changes.[1] For drug development professionals and materials scientists, a comprehensive grasp of a compound's thermochemical profile is not merely academic; it is a cornerstone of predictive modeling, risk assessment, and process optimization. The stability of a pharmaceutical compound on the shelf, for instance, is directly related to its thermodynamic properties. Similarly, in materials science, the energy required to induce a phase transition can dictate the manufacturing parameters and end-use applications of a polymer or other organic material.

The C₁₀H₁₈O₃ isomers, a class of organic compounds that includes molecules like Queen bee acid, Cyclobutyrol, and Valeric acid anhydride, exhibit a wide range of structural diversity. [2] This structural variance gives rise to a corresponding diversity in their physical and chemical properties. A small change in molecular structure can lead to significant differences in intermolecular forces, which in turn affects properties like boiling point and enthalpy of vaporization. Therefore, a detailed thermochemical characterization is essential for harnessing the unique potential of each isomer.

Key Thermochemical Properties of C₁₀H₁₈O₃ Compounds

The thermochemical landscape of a C₁₀H₁₈O₃ compound is defined by several key parameters. Understanding these properties provides a quantitative basis for predicting the behavior of these compounds under various conditions.

Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation is the change in enthalpy when one mole of a substance in its standard state is formed from its pure elements under standard conditions. This property is a fundamental measure of a compound's stability. While extensive experimental data for C₁₀H₁₈O₃ isomers are not readily available in consolidated databases, computational methods and isodesmic work reactions can provide reliable estimates.[3][4] For example, the National Institute of Standards and Technology (NIST) Chemistry WebBook is a valuable resource for thermochemical data, though specific data for many C₁₀H₁₈O₃ isomers may be sparse.[5][6]

Heat Capacity (Cp)

Heat capacity is the amount of heat required to raise the temperature of a substance by one degree Celsius.^[7] It is a crucial parameter in any process involving heat transfer. The specific heat capacity can be measured at constant pressure (Cp) or constant volume (Cv).^[8] For organic solids and liquids, the difference is often negligible. Heat capacity data is vital for designing heating and cooling systems in chemical reactors and for understanding the thermal response of materials.

Enthalpy of Phase Transitions

Phase transitions, such as melting (fusion) and boiling (vaporization), are accompanied by significant enthalpy changes. The enthalpy of fusion ($\Delta_{\text{fus}}H^\circ$) and enthalpy of vaporization ($\Delta_{\text{vap}}H^\circ$) are critical for applications involving melting, solidification, or distillation. These values can be precisely determined using techniques like Differential Scanning Calorimetry (DSC).^[9]
^[10]

Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.^[11] It is a key indicator of a substance's volatility and is essential for distillation design, evaporation rate calculations, and safety assessments related to flammability and exposure limits.

Experimental Determination of Thermochemical Properties

The accurate determination of thermochemical properties relies on a suite of sophisticated experimental techniques. The choice of method depends on the specific property of interest and the physical state of the compound.

Combustion Calorimetry

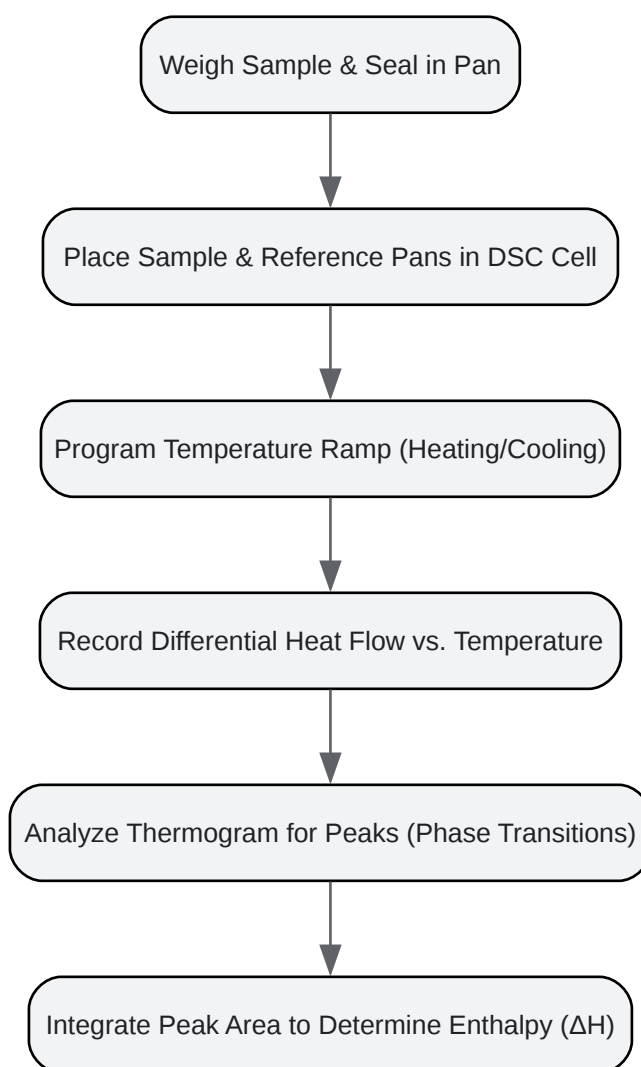
Principle: Combustion calorimetry is the primary method for determining the enthalpy of combustion of organic compounds.^[12]^[13] A precisely weighed sample is completely burned in an excess of oxygen in a sealed container called a bomb calorimeter. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the resulting temperature

change is measured. From the heat of combustion, the standard enthalpy of formation can be calculated using Hess's Law.

Protocol:

- A pellet of the $C_{10}H_{18}O_3$ compound of known mass is placed in the sample holder of the bomb calorimeter.
- The bomb is sealed and pressurized with pure oxygen.
- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The final temperature of the water after combustion is recorded.
- The heat of combustion is calculated from the temperature change and the heat capacity of the calorimeter.

Diagram: Workflow for Combustion Calorimetry



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Caption: Step-by-step process for DSC analysis of C₁₀H₁₈O₃ compounds.

Knudsen Effusion Method

Principle: The Knudsen effusion method is a technique used to measure the vapor pressure of solids and liquids with low volatility. [14][15] The method involves measuring the rate of mass

loss of a substance effusing through a small orifice into a vacuum. [16]The vapor pressure can then be calculated from the rate of effusion using the Hertz-Knudsen equation.

Protocol:

- The C₁₀H₁₈O₃ sample is placed in a Knudsen cell, which is a small container with a precisely machined orifice.
- The cell is placed in a high-vacuum chamber and heated to a constant, known temperature.
- The rate of mass loss from the cell is measured over time using a sensitive microbalance.
- The vapor pressure is calculated from the rate of mass loss, the area of the orifice, the temperature, and the molar mass of the sample.

Tabulated Thermochemical Data for C₁₀H₁₈O₃ Isomers

While a comprehensive dataset for all C₁₀H₁₈O₃ isomers is beyond the scope of this guide, the following table summarizes available data for a representative compound. It is important to consult resources like the NIST Chemistry WebBook for the most up-to-date and comprehensive information. [5][6][17]

Compound Name	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C at 1 atm)
Valeric anhydride	2082-59-9	186.25	227

| 2-Hydroxy-cycloheptanecarboxylic acid ethyl ester, cis | Not Available | 186.25 | Data not available |

Note: The availability of comprehensive, experimentally-derived thermochemical data for many specific C₁₀H₁₈O₃ isomers is limited in the public domain. The values presented are illustrative and should be supplemented with further literature and database searches.

Conclusion and Future Directions

The thermochemical properties of C₁₀H₁₈O₃ compounds are critical for their successful application in research, drug development, and materials science. Techniques such as combustion calorimetry, DSC, and the Knudsen effusion method provide the means to accurately determine these properties. As new isomers of C₁₀H₁₈O₃ are synthesized and investigated, a systematic approach to their thermochemical characterization will be essential for unlocking their full potential. The continued population of comprehensive databases with high-quality experimental and computational data will be a key enabler of future innovation in this area.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of C₁₀H₁₈O₃ Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1296300/docs#an-in-depth-technical-guide-to-the-thermochemical-properties-of-c10h18o3-compounds\]](https://www.benchchem.com/product/b1296300/docs#an-in-depth-technical-guide-to-the-thermochemical-properties-of-c10h18o3-compounds)

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